

Application Notes and Protocols: Carbon Black in Conductive Inks and Pastes

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Compound of Interest

Compound Name: Carbon Black

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These application notes provide a comprehensive overview of the utilization of **carbon black** in the formulation of conductive inks and pastes. This document details the underlying principles of conductivity, formulation guidelines, experimental protocols for preparation and characterization, and key performance data.

Introduction to Carbon Black in Conductive Formulations

Carbon black is a versatile form of amorphous carbon characterized by its high surface area-to-volume ratio, which makes it an excellent conductive filler for inks and pastes.^{[1][2]} Its primary function is to create a conductive network within a non-conductive polymer matrix or binder.^[3] The electrical properties of the final ink or paste are highly dependent on the physical and chemical properties of the **carbon black** used, such as particle size, structure, and surface chemistry.^[2] Smaller primary particle sizes and higher structure (the degree to which particles form complex aggregates) generally lead to better conductivity.^{[2][3]}

Conductive inks and pastes formulated with **carbon black** are integral to a wide array of applications, including printed electronics, sensors, electrodes for batteries and supercapacitors, and wearable technology.^{[3][4][5]} They offer a cost-effective alternative to more expensive conductive materials like silver.^[6]

Principle of Conductivity: The Percolation Threshold

The conductivity of a **carbon black**-filled ink or paste is governed by the principle of percolation. At low concentrations, **carbon black** particles are dispersed individually within the binder and do not form a continuous electrical path. As the concentration of **carbon black** increases, it reaches a critical point known as the "percolation threshold." At this threshold, the **carbon black** particles begin to form a continuous, interconnected network throughout the material, allowing for the flow of electrons and rendering the material conductive.[1] Further increases in **carbon black** concentration beyond this threshold will continue to enhance conductivity, although the rate of increase will diminish.

Formulation of Carbon Black Conductive Inks and Pastes

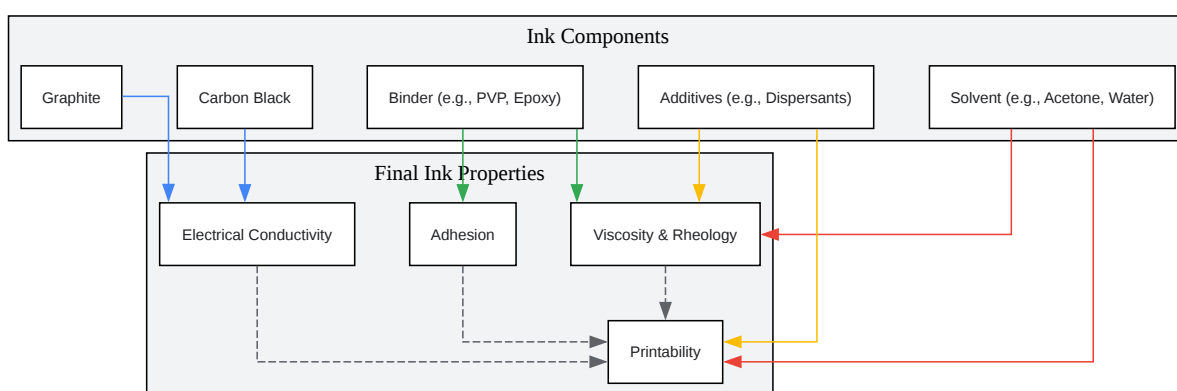
The formulation of a conductive ink or paste involves a careful balance of several key components to achieve the desired electrical and rheological properties for a specific application and printing method.

Core Components:

- **Conductive Filler:** Primarily **carbon black**. Often, it is blended with other carbonaceous materials like graphite to enhance conductivity and modify rheological properties.[7][8] Graphite offers good electrical and thermal conductivity, while **carbon black**, an amorphous carbon, provides good electrical conductivity with moderate to poor thermal conductivity.[9]
- **Binder/Resin:** A polymer that provides adhesion to the substrate and mechanical stability to the printed film. The choice of binder depends on the substrate and the desired flexibility of the final product. Common binders include vinyl polymers, epoxy resins, polyvinylpyrrolidone (PVP), and chitosan.[7][10][11]
- **Solvent:** A liquid medium that dissolves the binder and disperses the conductive filler to create a printable ink or paste. The solvent's volatility is a critical factor influencing the drying time and printability of the formulation. Examples include acetone, ethanol, and water for more environmentally friendly options.[6][7][10]

- **Additives/Dispersants:** These are often included in small quantities to improve the dispersion and stability of the **carbon black** particles, prevent agglomeration, and modify the viscosity of the ink.

The following diagram illustrates the logical relationship between the components of a conductive ink formulation and its final properties.



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Figure 1. Interrelationship of ink components and properties.

Quantitative Data on Formulations and Performance

The following tables summarize quantitative data from various studies on **carbon black**-based conductive inks.

Table 1: Solvent-Based **Carbon Black**/Graphite Ink Formulations and Performance

Total Carbon Loading (% by mass)	Graphite to Carbon Black Ratio	Binder	Solvent	Optimal Conductivity (Ω cm)	Reference
29.4%	2.6 : 1	Vinyl Polymer	Not Specified	0.029	[3] [7] [12]
21.7%	1.8 : 1	Vinyl Polymer	Not Specified	>0.029	[3] [7] [12]
47.0%	3.02 : 1	Nail Polish	Acetone	Not specified; Rct = 0.348 k Ω	[6] [13]

Table 2: Aqueous **Carbon Black** Ink Formulation and Performance

Carbon Black (% by mass)	Graphite (% by mass)	MWNT-f-OH (% by mass)	Binder	Solvent	Sheet Resistance (Ω sq ⁻¹) at 40 μ m thickness	Reference
3.0%	10.2%	4.1%	Waterborne Acrylic Resin	Water	29	[8]

Experimental Protocols

Protocol for Preparation of a Solvent-Based Conductive Ink

This protocol is adapted from a formulation using nail polish as a binder.[\[6\]](#)

Materials and Equipment:

- Graphite powder
- Carbon black** powder

- Clear nail polish (binder)
- Acetone (solvent)
- Weighing balance
- Mixing vessel (e.g., glass beaker)
- Glass stirring rod or magnetic stirrer

Procedure:

- Accurately weigh the components according to the desired ratios. For an optimized formulation, a ratio of approximately 35.3% graphite, 11.7% **carbon black**, and 53% nail polish by weight can be used.[\[6\]](#)
- In the mixing vessel, combine the weighed graphite and **carbon black** powders.
- Add the nail polish to the powder mixture.
- Manually mix the components with a glass stirring rod until a paste-like consistency is achieved.
- Gradually add the acetone while continuously stirring. Continue to mix until the ink is completely homogenized and has a consistency suitable for the intended printing method (e.g., screen printing).
- Use the ink immediately after preparation to prevent solvent evaporation and drying.

Protocol for Preparation of a Water-Based Conductive Ink

This protocol is based on a formulation using PVP and chitosan as binders.[\[10\]](#)[\[12\]](#)

Materials and Equipment:

- **Carbon Black Super P (CBSP)**

- Poly(vinylpyrrolidone) (PVP)
- Chitosan
- 2% Acetic acid solution
- Glycerol
- Magnetic stirrer with heating plate
- Weighing balance
- Beakers

Procedure:

- Prepare the Polymer Solution:
 - In a beaker, dissolve 1.0 g of PVP and 1.0 g of chitosan in 50 mL of a 2% acetic acid solution.[\[10\]](#)[\[12\]](#)
 - Stir the mixture for 2 hours using a magnetic stirrer to ensure complete dissolution.[\[10\]](#)[\[12\]](#)
- Formulate the Conductive Ink:
 - In a separate beaker, add 1.0 g of CBSP and 0.6 g of glycerol.[\[12\]](#)
 - Add 18.4 g of the prepared polymer solution to the CBSP and glycerol mixture.[\[12\]](#)
 - Stir the mixture for 24 hours with a magnetic stirrer to ensure a homogenous dispersion of the **carbon black**.[\[12\]](#)
 - The resulting ink is ready for use.

Protocol for Screen Printing Conductive Ink

This is a general protocol for screen printing carbon-based conductive inks.[\[9\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

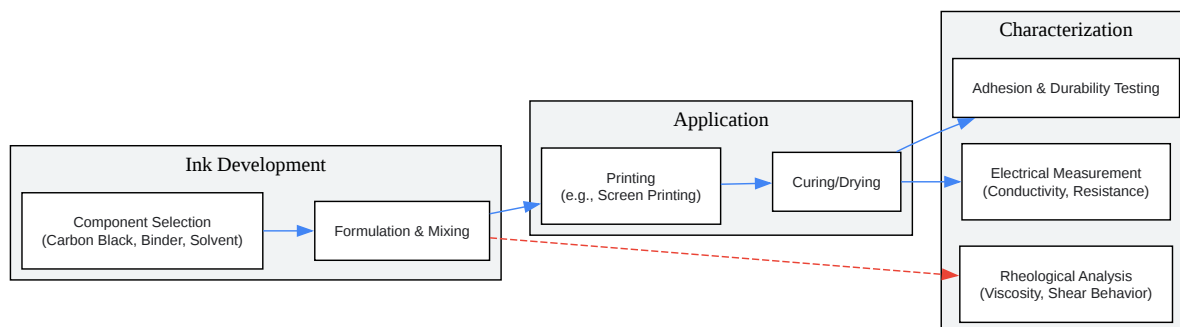
Materials and Equipment:

- Screen with the desired pattern
- Squeegee
- Substrate (e.g., PET film, fabric)
- Conductive ink
- Screen printing machine or a flat surface for manual printing
- Curing oven

Procedure:

- **Substrate Preparation:** Ensure the substrate is clean, dry, and free of any contaminants. If printing on fabric, it is recommended to iron the fabric to remove any wrinkles.[\[9\]](#)
- **Screen Setup:** Secure the screen in the printing machine, ensuring a small off-contact distance between the screen and the substrate.
- **Ink Application:** Apply a line of conductive ink at one end of the screen.
- **Flooding:** Use the squeegee to gently spread the ink across the screen without applying downward pressure. This fills the mesh with ink.
- **Printing:** With the squeegee at a consistent angle and applying firm, even pressure, pull the squeegee across the screen. This transfers the ink through the open areas of the mesh onto the substrate. For some applications, multiple passes may be necessary to deposit a sufficient amount of ink.[\[9\]](#)
- **Curing:** Carefully remove the printed substrate and place it in a curing oven at the temperature and time specified for the particular ink formulation to evaporate the solvent and solidify the binder. For the water-based ink described in protocol 4.2, drying at 60°C for 30 minutes for each layer is suggested.[\[10\]](#)

The following diagram illustrates the workflow for developing and testing a conductive ink.



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Figure 2. Workflow for conductive ink development and testing.

Protocol for Characterization of Conductive Inks and Pastes

Rheological properties are crucial for determining the printability of an ink. A common method involves using a rheometer with a parallel plate geometry.[8][10]

Procedure:

- Place a sample of the ink onto the bottom plate of the rheometer.
- Lower the upper plate to the desired gap distance.
- Perform an oscillation test at a constant frequency to determine the storage modulus (G') and loss modulus (G''). This provides information about the viscoelastic properties of the ink. [8]
- Conduct a shear rate sweep to measure the viscosity of the ink at different shear rates. This helps to understand how the ink will behave during the printing process.[4]

The electrical conductivity of the printed and cured ink can be measured using a four-point probe or a multimeter.[17][18][19]

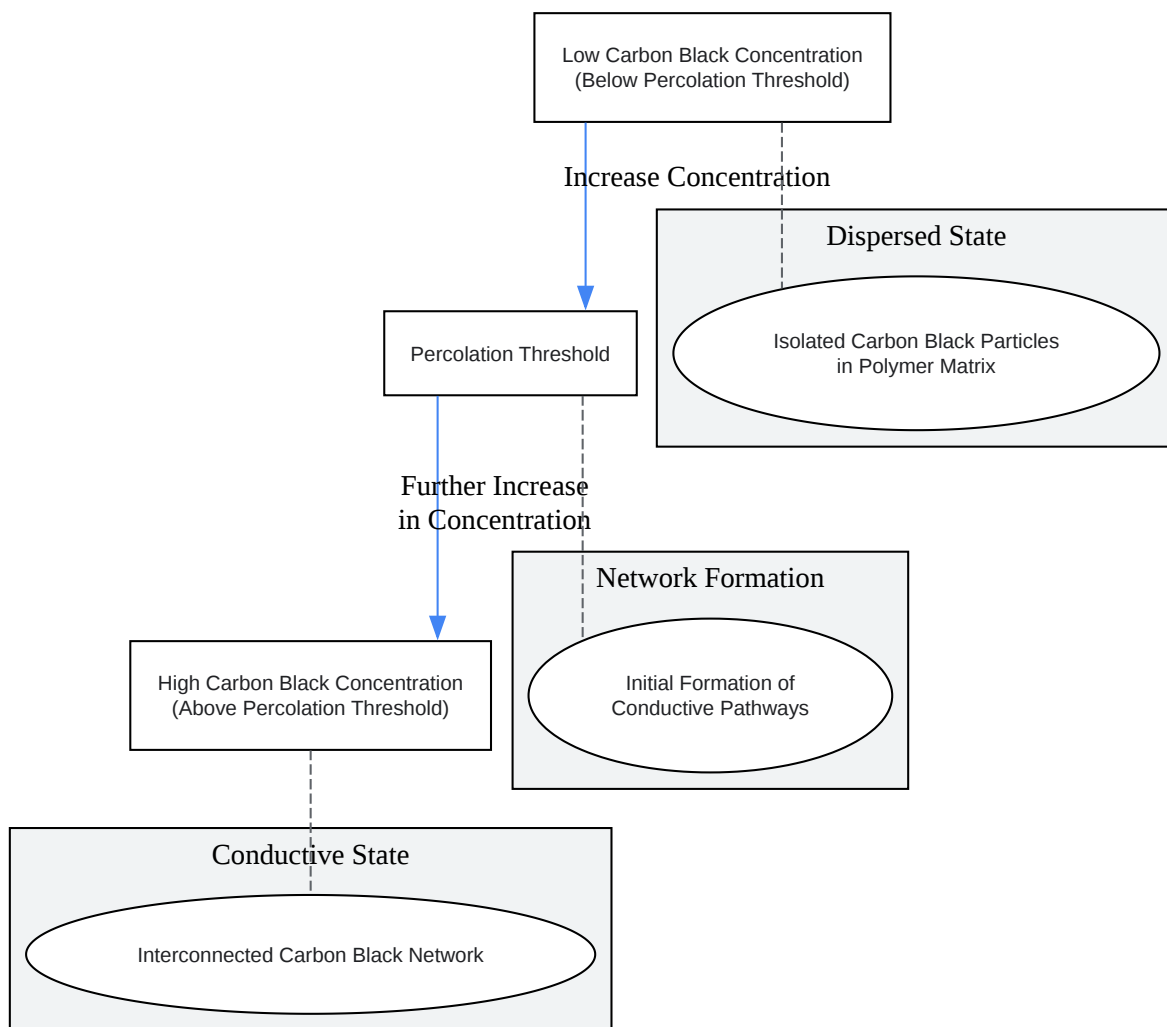
Procedure (Four-Point Probe):

- Print a uniform line or square of the conductive ink on a non-conductive substrate and cure it.
- Place the four-point probe head onto the surface of the printed sample.
- Apply a known current through the two outer probes and measure the voltage across the two inner probes.
- Calculate the sheet resistance (R_s) using the formula: $R_s = (\pi/\ln(2)) * (V/I)$.
- Measure the thickness (t) of the printed film using a profilometer.
- Calculate the bulk resistivity (ρ) using the formula: $\rho = R_s * t$. The conductivity (σ) is the reciprocal of the resistivity ($\sigma = 1/\rho$).

Mechanism of Conductive Network Formation

The formation of a conductive network in a polymer matrix is a complex process involving the aggregation and agglomeration of **carbon black** particles.[1][20]

The following diagram illustrates the transition from a non-conductive to a conductive state as the concentration of **carbon black** increases.



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Figure 3. Mechanism of conductive network formation.

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